

Technical Support Center: Analysis of Fragmented Quina Assemblages

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: QINA

Cat. No.: B1359822

[Get Quote](#)

This guide provides researchers with troubleshooting advice, frequently asked questions, and standardized protocols for applying statistical methods to fragmented Quina lithic assemblages.

Frequently Asked Questions (FAQs)

Q1: What is a Quina assemblage?

A: A Quina assemblage is a specific type of stone tool industry from the Middle Paleolithic period, primarily associated with Neanderthals.^{[1][2][3]} Its key features include the production of thick, wide flakes and tools, especially transverse scrapers, shaped by a characteristic steep, overlapping "scaled" retouch known as Quina retouch.^{[1][2][4]} These assemblages typically show a low use of the Levallois technique.^{[2][5]}

Q2: Why is fragmentation a significant problem for these assemblages?

A: Fragmentation poses a major challenge because it often removes or obscures the diagnostic features needed to classify an artifact. For example, a flake might be missing its platform, or a scraper might be broken across its retouched edge. This information loss can severely bias quantitative and statistical analyses by deflating the counts of identifiable tool types and making it difficult to compare the composition of different assemblages accurately.^[6]

Q3: What are the common causes of fragmentation in the archaeological record?

A: Fragmentation can be caused by a variety of factors. These include breaks during the manufacturing process (knapping accidents), fractures during tool use (e.g., a spear point breaking on impact), or post-depositional taphonomic processes such as trampling by animals or humans, sediment pressure, or geological movement.^{[7][8][9]} Distinguishing between these causes is a critical step in the analysis.^{[7][10]}

Troubleshooting Guide: Data & Analysis

Q4: How can I classify an artifact when its key diagnostic parts are missing due to fragmentation?

A: This is a common issue. When primary typological features are absent, focus on the remaining technological attributes. You can create specific classification categories for fragments, such as "proximal flake fragment," "medial/distal flake shard," or "retouched fragment." Record attributes like raw material, cortex presence, and characteristics of the remaining flake scars. While you may not be able to assign the piece to a specific tool type (e.g., "Quina scraper"), you can still include it in broader technological and taphonomic analyses.

Q5: My sample size of identifiable tools is too small for statistical analysis. What are my options?

A: Small sample sizes are a frequent limitation. Consider the following approaches:

- **Collapse Categories:** Group related tool types into broader functional or technological categories. For example, instead of five types of scrapers, use a single "Scraper" category to increase the count in each analytical bin.
- **Focus on Debitage:** Analyze thedebitage (non-tool flakes and fragments), which is often far more numerous than the tools. Ratios of complete flakes to broken flakes, or the prevalence of certain fracture types, can provide insights into site formation processes and reduction intensity.
- **Use Appropriate Tests:** For comparing frequencies in tables with low expected counts (below 5), the Chi-square test is not reliable.^[11] Use Fisher's Exact Test for 2x2 tables or consider Bayesian statistical approaches, which can perform better with sparse data.

Q6: How do I choose the right statistical test for comparing my fragmented assemblages?

A: The choice of test depends on your research question and the type of data you have.

- To compare assemblage composition (tool counts): Use a Chi-square test (or Fisher's Exact Test for small samples) to see if the proportions of different tool categories differ significantly between sites.[\[12\]](#)[\[13\]](#)[\[14\]](#)
- To compare artifact measurements (e.g., average length of broken flakes): Use a t-test (to compare two assemblages) or an ANOVA (to compare more than two) to see if there is a statistically significant difference in the means.[\[13\]](#)[\[14\]](#)
- To explore overall patterns of similarity and difference: Use multivariate techniques like Correspondence Analysis (CA) or Principal Component Analysis (PCA). These methods can create visual plots that show how assemblages cluster based on their composition, which is very effective for identifying patterns in complex datasets.[\[11\]](#)[\[13\]](#)

Data Presentation

Quantitative data should be summarized in clear tables to facilitate comparison.

Table 1: Example of Typological Composition for a Hypothetical Assemblage. This table compares the raw counts and relative percentages of artifact types, including a "Fragment" category.

Artifact Category	Site A Count	Site A %	Site B Count	Site B %
Quina Scrapers	15	12.5%	8	5.7%
Other Scrapers	25	20.8%	22	15.7%
Mousterian Points	5	4.2%	2	1.4%
Denticulates	12	10.0%	18	12.9%
Complete Flakes	23	19.2%	30	21.4%
Unidentified Fragments	40	33.3%	60	42.9%
Total	120	100%	140	100%

Table 2: Example of Descriptive Statistics for Scraper Edge Angles. This table summarizes a key metric attribute, allowing for a quick assessment of central tendency and variability.

Assemblage	N	Mean (°)	Median (°)	Std. Dev. (°)	Range (°)
Site A	40	72.1	74	8.5	55-88
Site B	30	75.3	76	9.2	58-91

Experimental Protocols

Protocol 1: Attribute Analysis for Fragmented Lithics

This protocol outlines a systematic method for recording data from fragmented lithic assemblages to ensure consistency and enable robust statistical analysis.

Objective: To systematically record technological and taphonomic attributes of each lithic artifact, complete or fragmented.

Methodology:

- Numbering: Assign a unique identification number to every artifact (>2cm) recovered.
- Initial Sorting: Separate artifacts into three primary groups:
 - Group 1: Identifiable Tools: Artifacts with clear, intentional retouch allowing for typological classification.
 - Group 2: Complete Debitage: Unretouched flakes and blades that are whole or nearly whole (possessing a platform and a clear termination).
 - Group 3: Fragments/Shatter: All other pieces, including broken flakes and indeterminate angular debris.
- Attribute Recording (for all groups):
 - General Attributes: Record ID, context/provenience, and raw material type.
 - Metric Attributes: Using digital calipers, measure maximum length, maximum width, and maximum thickness. Record weight.
 - Fragmentation Type: Classify the fragment type (e.g., proximal, distal, medial, longitudinal split, indeterminate shatter).
 - Cortex: Estimate the percentage of cortex remaining on the dorsal surface (0%, 1-50%, >50%).
- Specific Attribute Recording (by group):
 - For Group 1 (Tools): In addition to the above, record tool type, location and type of retouch (e.g., Quina, scalar, simple), and measure the edge angle of the retouched portion.
 - For Group 2 (Complete Debitage): In addition to general attributes, record platform type (e.g., plain, faceted, cortical), and termination type (e.g., feather, hinge, step).[\[15\]](#)[\[16\]](#)
 - For Group 3 (Fragments): Focus on the fracture characteristics. Note the presence of fresh breaks versus ancient breaks and look for evidence of post-depositional damage like edge-rounding or random micro-flaking that may indicate trampling.[\[10\]](#)

- Data Entry: Enter all recorded attributes into a database or spreadsheet, ensuring each artifact has its own row. This structured dataset is the foundation for all subsequent statistical analysis.

Visualizations

Below are diagrams illustrating key workflows and decision-making processes in the analysis of fragmented assemblages.

Caption: Analytical workflow from assemblage recovery to final interpretation.

Caption: Decision tree for selecting an appropriate statistical test.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. timevaultgallery.com [timevaultgallery.com]
- 2. Quina Mousterian - Wikipedia [en.wikipedia.org]
- 3. Mousterian - Wikipedia [en.wikipedia.org]
- 4. La Quina - a Neanderthal site with thick asymmetric tools [donsmaps.com]
- 5. Mousterian Industry & Levallois techniques [odysseyadventures.ca]
- 6. digitalcommons.unl.edu [digitalcommons.unl.edu]
- 7. tandfonline.com [tandfonline.com]
- 8. FRAGMENTATION Archives - Journal of Taphonomy [journaltaphonomy.com]
- 9. Taphonomy - Wikipedia [en.wikipedia.org]
- 10. scholarspace.library.gwu.edu [scholarspace.library.gwu.edu]
- 11. Reddit - The heart of the internet [reddit.com]
- 12. fiveable.me [fiveable.me]
- 13. iosrjournals.org [iosrjournals.org]

- 14. womeninarchaeology.com [womeninarchaeology.com]
- 15. ikarusbooks.co.uk [ikarusbooks.co.uk]
- 16. Analysis - Museum of Stone Tools [stonetoolsmuseum.com]
- To cite this document: BenchChem. [Technical Support Center: Analysis of Fragmented Quina Assemblages]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1359822#statistical-approaches-for-fragmented-quina-assemblages>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com